

Key safety, handling, and GHS information for ethyl glycolate.

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Compound of Interest

Compound Name: *Ethyl glycolate*

Cat. No.: *B046733*

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An in-depth technical guide on the core safety, handling, and GHS information for **ethyl glycolate**, designed for researchers, scientists, and drug development professionals.

Introduction

Ethyl glycolate (CAS No. 623-50-7), also known as ethyl 2-hydroxyacetate, is a clear, colorless liquid with a molecular formula of C₄H₈O₃.^{[1][2][3][4]} It serves as an important raw material and intermediate in organic synthesis, finding applications in the preparation of pharmaceuticals, agrochemicals, and dyes. Given its role in research and development, a thorough understanding of its safety profile and handling requirements is critical for ensuring laboratory safety. This guide provides comprehensive GHS data, toxicological information, and emergency procedures.

GHS Hazard Identification

Ethyl glycolate is classified as a hazardous chemical under the Globally Harmonized System (GHS).^[3] The primary hazards are associated with irritation and combustibility.

GHS Classification Summary:

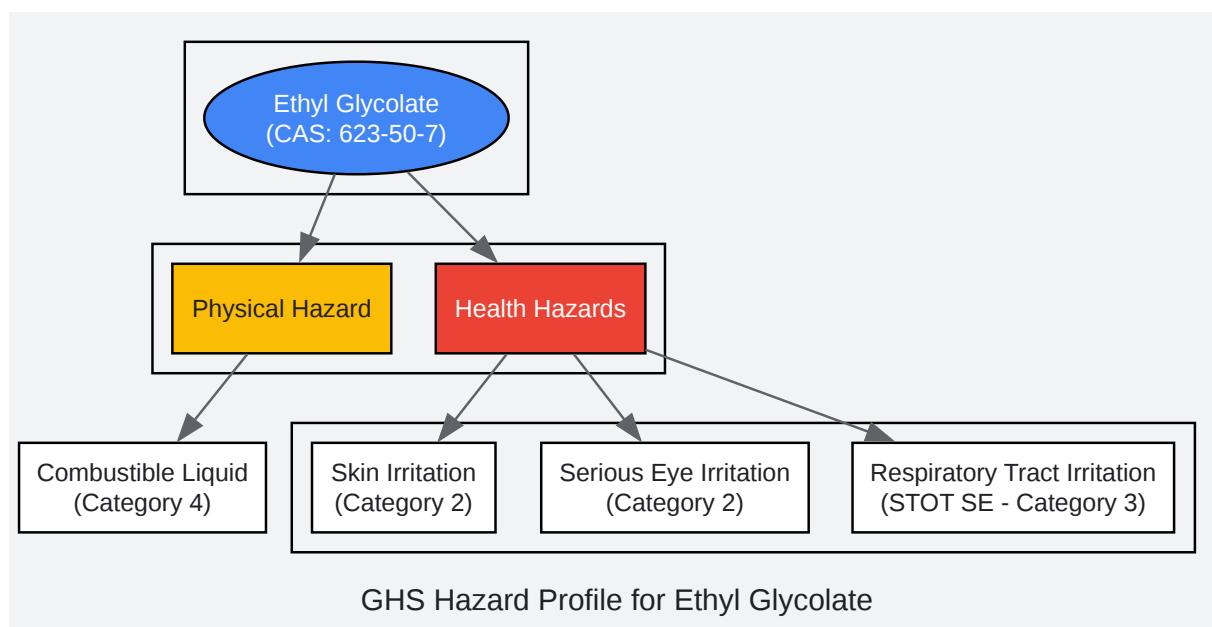
- Signal Word: Warning^{[1][2][3][5]}
- GHS Hazard Pictogram:
 - GHS07 (Irritant)^[1]

Hazard Statements:

- H227: Combustible liquid.[2][5][6]
- H315: Causes skin irritation.[1][5]
- H319: Causes serious eye irritation.[1][5]
- H335: May cause respiratory irritation.[1][5]

Precautionary Statements:

- Prevention: P210, P261, P264, P271, P280.[2][5]
- Response: P302 + P352, P305 + P351 + P338.[2]
- Storage: P403 + P233, P403 + P235.[2][5][6]
- Disposal: P501.[2][3]

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Caption: GHS Hazard Profile for **Ethyl Glycolate**.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ethyl glycolate** is provided below.

Property	Value	Reference
Molecular Formula	C ₄ H ₈ O ₃	[1] [2] [4]
Molecular Weight	104.10 - 104.11 g/mol	[1] [2] [7]
Appearance	Clear, colorless liquid	[1] [3] [8]
Boiling Point	158 - 159 °C	[3] [4]
Flash Point	62 °C / 143.6 °F (closed cup)	[3]
Density / Specific Gravity	1.080 - 1.1 g/mL at 25 °C	[3] [4]
Vapor Density	3.6	[3] [8]
Refractive Index	1.419 (at 20 °C)	[4]
Water Solubility	Very soluble	[4] [8]
Partition Coefficient (logP)	-0.2	[1] [7]
pKa	13.14 (Predicted)	[4]

Toxicological Profile

The toxicological properties of **ethyl glycolate** have not been fully investigated.[\[2\]](#)[\[3\]](#) However, available data indicates it is an irritant and can cause systemic effects at high doses.

Effect	Observation	Reference
Acute Toxicity (Rat)	LD ₅₀ (Lethal dose low, intraperitoneal) = 1,500 mg/kg	[9]
Skin Irritation	Causes skin irritation.	[1][2][5][8]
Eye Irritation	Causes serious eye irritation.	[1][2][5][8]
Respiratory Irritation	May cause respiratory tract irritation.	[1][5][8]
Systemic Effects	Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.	[2][3]
Mutagenic/Reproductive Effects	No information available.	[3]

Safe Handling, Storage, and Emergency Procedures

Adherence to strict safety protocols is mandatory when working with **ethyl glycolate**.

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only outdoors or in a well-ventilated area, such as under a chemical fume hood, to avoid the accumulation of vapors.[8][10]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[3][8] Avoid contact with eyes, skin, and clothing.[8]
- Safe Handling Practices: Keep away from heat, sparks, open flames, and other ignition sources.[2][3] Avoid breathing mist, vapors, or spray.[3]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield.[8]
 - Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[8]

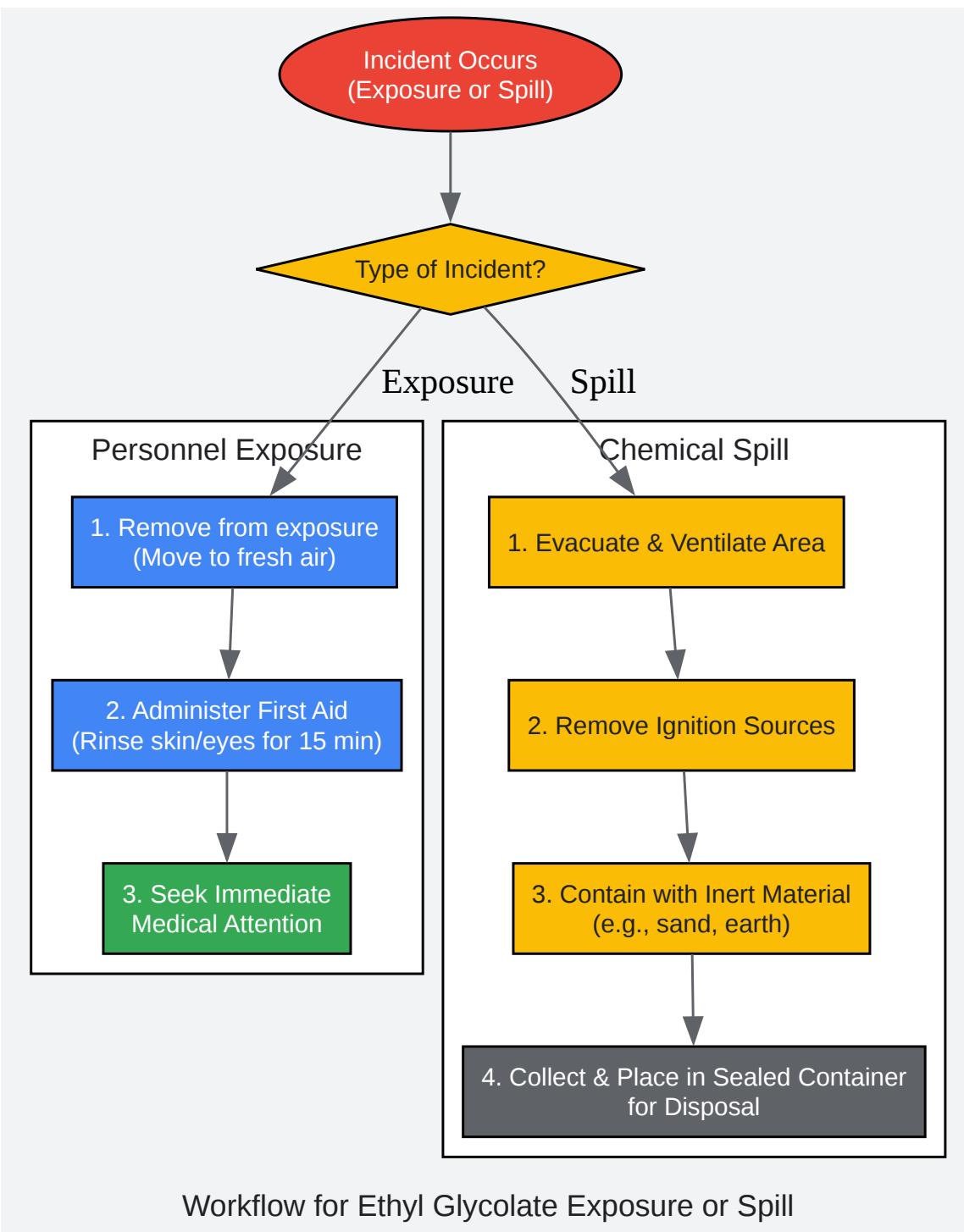
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. If workplace conditions warrant a respirator, a program that meets OSHA or European standards must be followed.[8]

Storage

- Store in a dry, cool, and well-ventilated place.[2][6][8]
- Keep containers tightly closed when not in use.[2][3][8]
- Store away from incompatible materials and sources of ignition.[2][8]

Emergency Procedures

The following workflow outlines the general response to an incident involving **ethyl glycolate**.



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Caption: Workflow for **Ethyl Glycolate** Exposure or Spill.

First-Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2][3][8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[2][3][8]
- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Get medical attention.[2][3][8]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink 2-4 cupfuls of milk or water if the person is conscious and alert. Get medical attention.[2][5][8]

Spill and Leak Containment:

- Evacuate personnel and secure the area.[5][11]
- Remove all sources of ignition.[5][11]
- Ensure adequate ventilation.[8]
- Absorb the material with an inert substance (e.g., dry sand or earth) and place it into a suitable, clean, dry, closed container for disposal.[8][11]
- Dispose of the waste in accordance with local, state, and federal regulations.[2][3][11]

Fire-Fighting Measures:

- **Ethyl glycolate** is a combustible liquid.[2][3]
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[3][11]
- Hazards: Poisonous gases, including carbon monoxide and carbon dioxide, are produced in a fire.[3][11]
- Procedure: Use water spray to keep fire-exposed containers cool.[11]

Methodologies for Key Experiments

The source Safety Data Sheets (SDSs) for **ethyl glycolate** provide the results of safety and hazard testing but do not detail the specific experimental protocols (e.g., OECD, ASTM guidelines) used. However, the general methodologies for determining these key data points are standardized.

- **GHS Classification Determination:** The GHS classification is not the result of a single experiment but an evaluation of all available data against the criteria set forth in the UN GHS "Purple Book". For instance, the "Skin Irritation, Category 2" classification is typically based on results from in vivo animal studies (like the Draize rabbit test) or validated in vitro methods that measure cell viability or tissue damage after exposure. The weight of evidence from all available sources is used to make the final classification.
- **Flash Point Measurement:** The flash point is the lowest temperature at which a liquid can form an ignitable mixture in the air near its surface. For **ethyl glycolate**, this was determined using a "closed-cup" method. In a typical closed-cup test (e.g., Pensky-Martens or Tag Closed Cup), the liquid is heated in a sealed container at a controlled rate. An ignition source is periodically introduced into the vapor space inside the cup. The flash point is the temperature at which a flash is observed.
- **Acute Toxicity (LD_{Lo}):** The LD_{Lo} (Lethal Dose Low) is the lowest dose of a substance reported to have caused death in a particular animal species under specific test conditions. The reported value of 1,500 mg/kg for rats was determined via intraperitoneal injection.^[9] In such a study, different doses of the substance are administered to groups of animals, and mortality is observed over a set period. This data helps identify the potential for acute toxicity.

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